Technical Support Center: Solvent Selection for N-(2-Hydroxyethyl)nicotinamide Experiments

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Compound of Interest	
Compound Name:	*N-(2-Hydroxyethyl)nicotinamide*
CAS No.:	*6265-73-2*
Cat. No.:	*B057946*

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Welcome to the technical support center for **N-(2-Hydroxyethyl)nicotinamide**. This guide is designed for researchers, scientists, and drug development professionals to provide expert advice and troubleshooting for solvent selection in your experiments. Here, we address common questions and challenges to ensure the successful application of **N-(2-Hydroxyethyl)nicotinamide** in your research.

Understanding the Solubility Profile of N-(2-Hydroxyethyl)nicotinamide

N-(2-Hydroxyethyl)nicotinamide (MW: 166.18 g/mol) is a derivative of nicotinamide, possessing both hydrophilic and lipophilic characteristics due to the presence of a hydroxyl group, an amide group, and a pyridine ring.[1] This amphiphilic nature dictates its solubility in various solvents. The molecule has two hydrogen bond donors and three hydrogen bond acceptors, further influencing its interaction with protic and aprotic solvents.[1]

A foundational principle in solvent selection is "like dissolves like." The polar functional groups (hydroxyl and amide) suggest an affinity for polar solvents, while the aromatic pyridine ring provides some non-polar character.

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Frequently Asked Questions (FAQs)

Q1: What are the recommended starting solvents for dissolving **N-(2-Hydroxyethyl)nicotinamide**?

A1: Based on its chemical structure and available qualitative data, the following solvents are recommended as a starting point:

- Aqueous Solutions: Water and buffered solutions are suitable, though solubility may be limited. For cell culture experiments, dissolving directly in the culture medium is the first choice.
- Polar Protic Solvents: Alcohols such as ethanol and methanol are good choices. Ethanol, in particular, has been successfully used for the recrystallization of **N-(2-Hydroxyethyl)nicotinamide**, indicating good solubility at elevated temperatures and lower solubility at room temperature, which is ideal for purification.
- Polar Aprotic Solvents: Dimethyl sulfoxide (DMSO) and dimethylformamide (DMF) are strong polar solvents that are likely to dissolve **N-(2-Hydroxyethyl)nicotinamide** effectively. These are often used to prepare high-concentration stock solutions.

Q2: Is there any quantitative solubility data available for **N-(2-Hydroxyethyl)nicotinamide**?

A2: Currently, there is limited publicly available quantitative solubility data for **N-(2-Hydroxyethyl)nicotinamide**. It is qualitatively described as slightly soluble in DMSO, methanol, and water, and soluble in alcohol.[2]

To provide a predictive framework, we can look at the solubility of its parent compound, nicotinamide. The solubility of nicotinamide generally follows this trend: DMSO > DMF > water > methanol > ethanol > other alcohols > acetone > esters > acetonitrile.[3][4] It is anticipated that **N-(2-Hydroxyethyl)nicotinamide** will follow a similar pattern.

Quantitative Solubility of Nicotinamide in Various Solvents (for reference)

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Solvent	Solubility of Nicotinamide (approx. mg/mL)
Dimethyl sulfoxide (DMSO)	~15
Dimethylformamide (DMF)	~15
Phosphate Buffered Saline (PBS, pH 7.2)	~10
Ethanol	~2.5

This data is for nicotinamide and should be used as a predictive guide for **N-(2-Hydroxyethyl)nicotinamide**.[5]

For precise experimental needs, it is highly recommended to determine the solubility in your specific solvent system. A detailed protocol for this is provided in the "Experimental Protocols" section of this guide.

Q3: How do I prepare a stock solution of **N-(2-Hydroxyethyl)nicotinamide**?

A3: For most applications, preparing a concentrated stock solution in a suitable organic solvent is recommended.

- Select a Solvent: DMSO or ethanol are common choices for preparing stock solutions.
- Weigh the Compound: Accurately weigh the desired amount of **N-(2-Hydroxyethyl)nicotinamide**.
- Dissolve: Add the solvent to the compound and vortex or sonicate until fully dissolved. Gentle warming may be required, but be mindful of potential degradation at high temperatures.
- Storage: Store the stock solution at an appropriate temperature, typically -20°C or -80°C, and protect it from light. Before use, allow the solution to come to room temperature and vortex to ensure homogeneity.

Q4: What solvents are suitable for in vivo studies?

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A4: For in vivo administration, the choice of solvent (or vehicle) is critical to ensure the compound's solubility, stability, and the safety of the animal model. A co-solvent system is often employed. A common formulation for poorly water-soluble compounds involves a mixture of DMSO, a polymer like polyethylene glycol (PEG), and a surfactant like Tween® 80, all diluted in saline or water.[6] Given that **N-(2-Hydroxyethyl)nicotinamide** has some aqueous solubility, a simpler vehicle may be sufficient. It is crucial to perform preliminary formulation studies to ensure the compound does not precipitate upon administration.

Q5: How can I purify **N-(2-Hydroxyethyl)nicotinamide** by recrystallization?

A5: Ethanol has been reported as a suitable solvent for the recrystallization of **N-(2-Hydroxyethyl)nicotinamide**. A general protocol is provided in the "Experimental Protocols" section. The principle of single-solvent recrystallization is to dissolve the compound in a minimum amount of hot solvent and then allow it to cool slowly, causing the pure compound to crystallize while impurities remain in the solution.

Troubleshooting Guide

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Issue	Possible Cause	Recommended Solution
Compound will not dissolve	Insufficient solvent volume or incorrect solvent choice.	Gradually add more solvent. If the compound still doesn't dissolve, try a stronger polar solvent like DMSO or DMF. Gentle heating and sonication can also aid dissolution.
Precipitation occurs when adding stock solution to aqueous media	The final concentration exceeds the compound's solubility in the aqueous medium. The organic solvent from the stock is causing the compound to crash out.	Reduce the final concentration of the compound. Decrease the percentage of the organic stock solution in the final aqueous medium (typically to <1% v/v).
Solution is cloudy or hazy	The compound may not be fully dissolved or may be forming a fine suspension.	Try filtering the solution through a 0.22 µm or 0.45 µm filter. Consider if the solvent is of sufficient purity.
Compound degrades over time in solution	The solvent may be reacting with the compound, or the solution may be unstable at the storage temperature or pH.	Prepare fresh solutions before each experiment. If using aqueous buffers, consider the pH. For nicotinamide-related compounds, neutral to slightly basic pH in buffers like Tris may offer better stability.[7] Store stock solutions at -80°C.
"Oiling out" during crystallization	The solution is too concentrated, or the cooling is too rapid.	Use a more dilute solution by adding more hot solvent. Allow the solution to cool more slowly to room temperature before placing it in an ice bath.

Experimental Protocols

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Protocol 1: Determination of Quantitative Solubility (Shake-Flask Method)

This method is a reliable way to determine the thermodynamic solubility of **N-(2-Hydroxyethyl)nicotinamide** in a specific solvent.

Materials:

- **N-(2-Hydroxyethyl)nicotinamide**
- Selected solvents (e.g., water, ethanol, DMSO)
- Vials with screw caps
- Shaker or rotator at a constant temperature
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- Analytical balance
- HPLC or UV-Vis spectrophotometer for quantification

Procedure:

- Add an excess amount of **N-(2-Hydroxyethyl)nicotinamide** to a vial containing a known volume of the selected solvent. The excess solid should be clearly visible.
- Seal the vial and place it on a shaker at a constant temperature (e.g., 25°C) for 24-48 hours to ensure equilibrium is reached.
- After equilibration, allow the vial to stand to let the excess solid settle.
- Centrifuge the vial to further separate the undissolved solid.
- Carefully withdraw a sample of the supernatant and filter it using a syringe filter to remove any remaining solid particles.

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- Quantify the concentration of **N-(2-Hydroxyethyl)nicotinamide** in the filtered supernatant using a pre-validated analytical method (e.g., HPLC with a standard curve).
- Express the solubility in units such as mg/mL or mol/L.

Protocol 2: Recrystallization from Ethanol

This protocol is for the purification of **N-(2-Hydroxyethyl)nicotinamide**.

Materials:

- Crude **N-(2-Hydroxyethyl)nicotinamide**
- Ethanol (reagent grade)
- Erlenmeyer flask
- Hot plate
- Condenser (optional)
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- Place the crude **N-(2-Hydroxyethyl)nicotinamide** in an Erlenmeyer flask.
- Add a minimal amount of ethanol to just cover the solid.
- Gently heat the mixture on a hot plate while stirring. Add more ethanol in small portions until the solid completely dissolves. Avoid adding excessive solvent.
- If the solution is colored or has insoluble impurities, perform a hot filtration.
- Remove the flask from the heat and allow it to cool slowly to room temperature. Cover the flask to prevent solvent evaporation.

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- Once crystals have formed, you can place the flask in an ice bath for about 30 minutes to maximize the yield.
- Collect the crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold ethanol.
- Allow the crystals to air dry or dry in a vacuum oven.

Visualizations

Solvent Selection Workflow

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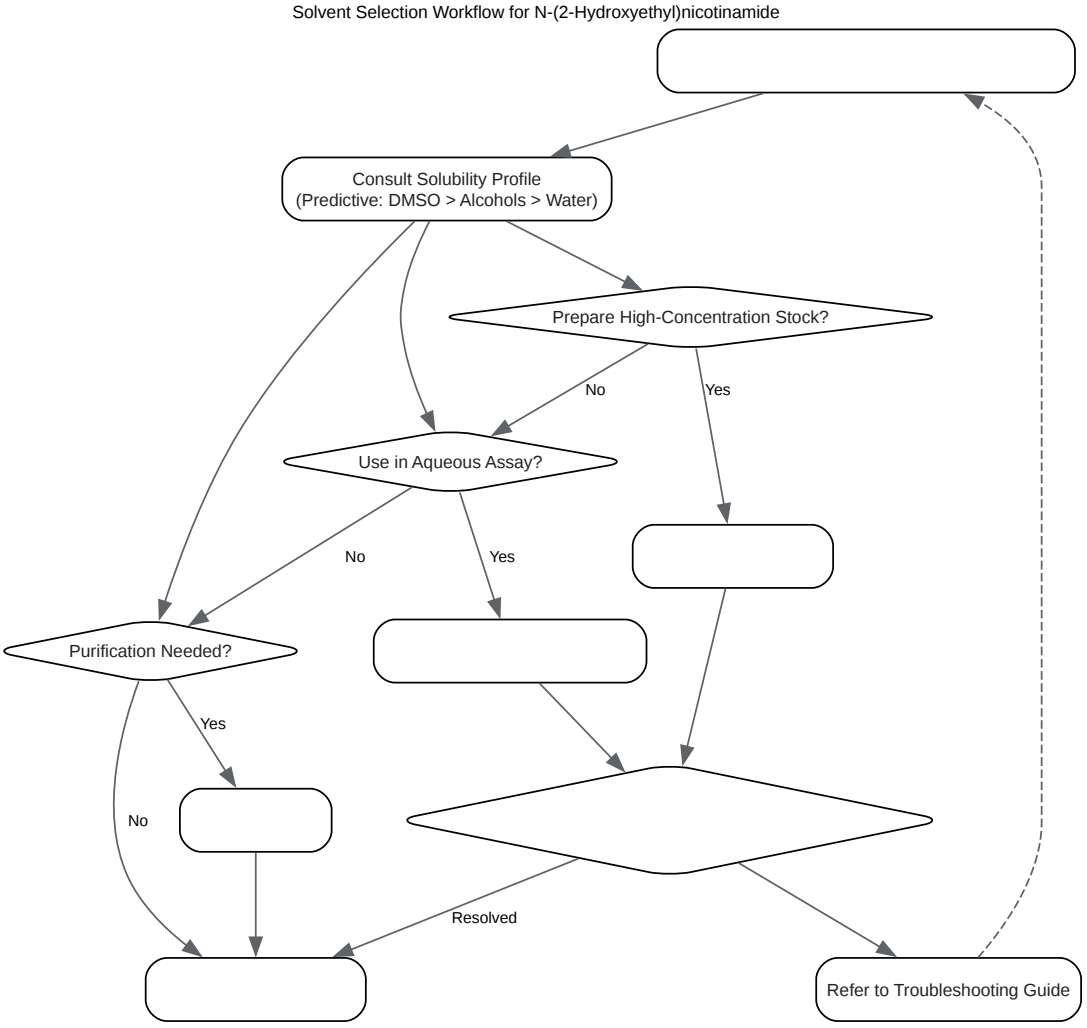

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Caption: A decision workflow for selecting the appropriate solvent for **N-(2-Hydroxyethyl)nicotinamide** experiments.

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Sources

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